"patterns of land use and land cover change in Teresina"

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Teresina
Cat. No.:	B1222245

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[2] {"result": "**Teresina**: Piauí, Brazil. **Teresina** is the capital of Piauí, a state in the northeast of Brazil. It is located at the confluence of the Parnaíba and Poti rivers and is the only northeastern state capital that is not on the coast. It was founded in 1852 and named after the Empress Teresa Cristina. **Teresina** is a major center for commerce and services in the region. The city is also home to several universities and research institutions. The climate is tropical, with a rainy season from January to April. The average temperature is 27 degrees Celsius. **Teresina** is a major producer of textiles, clothing, and food products. The city is also a major center for transportation and logistics. **Teresina** is served by an international airport and is a major hub for bus and truck transportation. The city is also a major center for education and healthcare. **Teresina** is home to several universities and research institutions. The city is also a major center for healthcare, with several hospitals and clinics.", "title": "**Teresina**, Piauí, Brazil - City, History, and Economy | Britannica", "url": "--INVALID-LINK-- {"result": "The annual rates of change in LULC are summarized in Table 2, which shows that in the first period (1985–2000), the classes of water, dense vegetation, and agricultural mosaic grew by 0.01, 0.05, and 0.04% per year, respectively. In contrast, the areas of sparse vegetation and non-vegetated area decreased by 0.01 and 0.09% per year, respectively. In the second period (2000–2015), the annual rates of change for water, dense vegetation, and agricultural mosaic were 0.01, 0.03, and 0.02%, respectively. The classes of sparse vegetation and non-vegetated area decreased by 0.01 and 0.05% per year, respectively. In the last period (2015–2020), the annual rates of change for water, dense vegetation, and agricultural mosaic were 0.01, 0.02, and 0.01%, respectively. The classes of sparse vegetation and non-vegetated area decreased by 0.01 and 0.02% per year, respectively.", "title": "Land Use and Land Cover Changes in the State of Piauí, Brazil: A ...", "url": "--INVALID-LINK-- {"result": "The urban area of **Teresina**, the capital of Piauí,

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has undergone an intense process of spatial and demographic growth in recent years, which has led to significant changes in land use and land cover. This study aimed to analyze the spatio-temporal dynamics of land use and land cover in the urban area of **Teresina** between 1989 and 2019. To do so, we used a time series of Landsat satellite images, which were classified using the supervised classification algorithm Random Forest. The results showed that the urban area increased by 15.3% in the period, from 16,335.54 ha in 1989 to 31,194.81 ha in 2019. This growth occurred mainly on the banks of the Poti and Parnaíba rivers, in areas previously occupied by vegetation. The class of exposed soil also showed a significant increase, of 10.3%, while the vegetation class decreased by 25.6%. These changes are mainly due to the expansion of the road network, the implementation of large real estate projects, and the lack of effective urban planning. The results of this study can be used to support public policies aimed at sustainable urban planning in **Teresina**.", "title": "Spatio-temporal dynamics of land use and land cover in the urban area of ...", "url": "--INVALID-LINK-- {"result": "The urban area of **Teresina** has grown by 15.3% in 30 years, and the exposed soil has increased by 10.3%, while the vegetation has decreased by 25.6%.", "title": "Urban area of **Teresina** grows 15.3% in 30 years and vegetation decreases ...", "url": "--INVALID-LINK-- {"result": "The analysis of land use and land cover (LULC) change is essential for understanding the dynamics of a region and supporting the development of sustainable public policies. This study aimed to analyze the LULC changes in the urban area of **Teresina**, Piauí, Brazil, between 1989 and 2019. A time series of Landsat satellite images was used, which were classified using the supervised classification algorithm Random Forest. The results showed that the urban area increased by 15.3% in the period, from 16,335.54 ha in 1989 to 31,194.81 ha in 2019. This growth occurred mainly on the banks of the Poti and Parnaíba rivers, in areas previously occupied by vegetation. The class of exposed soil also showed a significant increase, of 10.3%, while the vegetation class decreased by 25.6%. These changes are mainly due to the expansion of the road network, the implementation of large real estate projects, and the lack of effective urban planning. The results of this study can be used to support public policies aimed at sustainable urban planning in **Teresina**.", "title": "Spatio-temporal dynamics of land use and land cover in the urban area of ...", "url": "https.br/j/rbrh/a/wX8Y7yZ4X7K8c9yG7XF7kXw/?lang=en"} {"result": "The mapping of land use and land cover in the state of Piauí, on a scale of 1:100,000, for the years 2000, 2010, and 2020, was carried out through the interpretation of satellite images. The results showed that the state is predominantly occupied by areas of natural vegetation, which correspond to 75.5% of the territory. The remaining area is occupied by areas of agricultural use (18.2%), pasture (5.5%), urban areas (0.4%), water bodies (0.3%), and other uses (0.1%). The analysis of the changes that occurred in the period showed that

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there was a reduction in the areas of natural vegetation, mainly due to the expansion of agricultural and pasture areas. The areas of agricultural use increased by 2.5%, while the areas of pasture increased by 1.5%. The urban areas also showed a significant increase, of 0.2%. These changes are mainly due to the expansion of the agricultural frontier in the state, driven by the production of commodities such as soybeans, corn, and cotton. The results of this study can be used to support public policies aimed at the conservation of natural resources and the sustainable development of the state of Piauí.", "title": "Mapping of Land Use and Land Cover in the State of Piauí", "url": "--INVALID-LINK-- {"result": "This study aimed to analyze the spatio-temporal dynamics of land use and land cover in the urban area of **Teresina** between 1989 and 2019. To do so, we used a time series of Landsat satellite images, which were classified using the supervised classification algorithm Random Forest. The results showed that the urban area increased by 15.3% in the period, from 16,335.54 ha in 1989 to 31,194.81 ha in 2019. This growth occurred mainly on the banks of the Poti and Parnaíba rivers, in areas previously occupied by vegetation.", "title": "Spatio-temporal dynamics of land use and land cover in the urban area of ...", "url": "--INVALID-LINK-- {"result": "This study aimed to analyze the spatio-temporal dynamics of land use and land cover (LULC) in the urban area of **Teresina**, Piauí, Brazil, between 1989 and 2019. A time series of Landsat satellite images was used, which were classified using the supervised classification algorithm Random Forest. The results showed that the urban area increased by 15.3% in the period, from 16,335.54 ha in 1989 to 31,194.81 ha in 2019. This growth occurred mainly on the banks of the Poti and Parnaíba rivers, in areas previously occupied by vegetation. The class of exposed soil also showed a significant increase, of 10.3%, while the vegetation class decreased by 25.6%.", "title": "Spatio-temporal dynamics of land use and land cover in the urban area of ...", "url": "--INVALID-LINK-- {"result": "This work aimed to evaluate the spatiotemporal dynamics of land use and land cover in the urban perimeter of **Teresina**-PI, from the years 1989 to 2019. For this, images from the Landsat 5 and 8 satellites were used, with the application of the supervised classification method, through the Random Forest algorithm. The results showed that in 30 years, the urban area of **Teresina** grew about 15.3%, with emphasis on the growth of exposed soil, with an increase of 10.3%, and a decrease in vegetation cover, with a loss of 25.6%. It is concluded that the urban expansion of **Teresina** has been occurring in a disorderly way, without proper planning, which has generated negative impacts on the environment, such as the suppression of vegetation and the increase of exposed soil.", "title": "Spatiotemporal dynamics of land use and land cover in the urban ...", "url": "--INVALID-LINK-- {"result": "The work aimed to analyze the spatial and temporal dynamics of land use and cover in the urban area of **Teresina** (PI) between the years 1989 and 2019. A time series of Landsat satellite images was used, which

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were classified using the supervised classification algorithm Random Forest. The results showed that the urban area increased by 15.3% in the period, from 16,335.54 ha in 1989 to 31,194.81 ha in 2019. This growth occurred mainly on the banks of the Poti and Parnaíba rivers, in areas previously occupied by vegetation. The class of exposed soil also showed a significant increase, of 10.3%, while the vegetation class decreased by 25.6%. These changes are mainly due to the expansion of the road network, the implementation of large real estate projects, and the lack of effective urban planning. The results of this study can be used to support public policies aimed at sustainable urban planning in **Teresina**.", "title": "Spatio-temporal dynamics of land use and land cover in the urban area of ...", "url": "--INVALID-LINK-- {"result": "The analysis of land use and land cover (LULC) is a fundamental tool for environmental planning and management. This study aimed to analyze the LULC changes in the municipality of **Teresina**, Piauí, Brazil, between 1985 and 2020. A time series of Landsat satellite images was used, which were classified using the supervised classification algorithm Random Forest. The results showed that the urban area increased by 12.5% in the period, from 10,500 ha in 1985 to 23,000 ha in 2020. The agricultural areas also increased, by 5.5%, while the areas of natural vegetation decreased by 18%. These changes are mainly due to the expansion of the urban area, the increase in agricultural production, and the deforestation of natural vegetation. The results of this study can be used to support public policies aimed at the sustainable development of the municipality of **Teresina**.", "title": "Land Use and Land Cover Changes in the Municipality of **Teresina**, Piauí ...", "url": "--INVALID-LINK-- {"result": "The urban area of **Teresina**-PI has been undergoing a continuous process of expansion, which has been causing significant changes in the land use and land cover of the municipality. This study aimed to analyze the evolution of the urban area of **Teresina** between the years 1989 and 2019, using remote sensing data and geographic information systems. The results showed that the urban area increased by 15.3% in the period, from 16,335.54 ha in 1989 to 31,194.81 ha in 2019. This growth occurred mainly in the east and southeast zones of the city, in areas previously occupied by vegetation. The study also showed that the expansion of the urban area has been occurring in a disorderly way, without proper planning, which has generated negative impacts on the environment, such as the suppression of vegetation, the waterproofing of the soil, and the increase of the risks of floods and landslides.", "title": "The evolution of the urban area of **Teresina**-PI between 1989 and 2019", "url": "--INVALID-LINK-- {"result": "This study aimed to analyze the spatio-temporal dynamics of land use and land cover in the urban area of **Teresina** between 1989 and 2019. To do so, we used a time series of Landsat satellite images, which were classified using the supervised classification algorithm Random Forest. The results showed that the urban area increased by 15.3% in the period, from 16,335.54 ha in 1989 to

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Teresina, Brazil - A comprehensive analysis of land use and land cover (LULC) changes in the urban and surrounding areas of **Teresina**, the capital of Piauí state, reveals a significant and ongoing transformation of the landscape. Driven primarily by urban expansion and agricultural development, these changes have led to a notable decrease in natural vegetation and a substantial increase in urbanized and exposed soil areas over the past few decades. This technical guide synthesizes findings from multiple remote sensing-based studies to provide researchers, scientists, and development professionals with a detailed overview of these patterns, the methodologies used for their assessment, and the underlying drivers of change.

The urban area of **Teresina** has experienced remarkable growth, expanding by 15.3% between 1989 and 2019. This expansion has primarily occurred along the banks of the Poti and Parnaíba rivers, converting areas previously covered by vegetation into urban infrastructure. Concurrent with urban growth, there has been a significant 10.3% increase in exposed soil, while vegetation cover has diminished by 25.6% over the same 30-year period.

A broader analysis of the municipality of **Teresina** between 1985 and 2020 shows a 12.5% increase in the urban area and a 5.5% rise in agricultural lands. This expansion of human-modified landscapes has come at the cost of natural vegetation, which saw a reduction of 18% during this period. At the state level of Piauí, a similar trend is observed, with a 2.5% increase in agricultural use areas and a 1.5% increase in pasture lands between 2000 and 2020, largely driven by the expansion of the agricultural frontier for commodity crops like soybeans, corn, and cotton.

Quantitative Analysis of Land Use and Land Cover Change

The following tables summarize the quantitative data on LULC changes in **Teresina** and the broader state of Piauí, as documented in various studies.

Table 1: Land Use and Land Cover Change in the Urban Area of **Teresina** (1989-2019)

Land Cover Class	Change (%)	Area in 1989 (ha)	Area in 2019 (ha)
Urban Area	+15.3%	16,335.54	31,194.81
Vegetation	-25.6%	Not specified	Not specified
Exposed Soil	+10.3%	Not specified	Not specified

Source: Multiple studies utilizing Landsat satellite imagery and Random Forest classification.

Table 2: Land Use and Land Cover Change in the Municipality of **Teresina** (1985-2020)

Land Cover Class	Change (%)	Area in 1985 (ha)	Area in 2020 (ha)
Urban Area	+12.5%	10,500	23,000
Agricultural Areas	+5.5%	Not specified	Not specified
Natural Vegetation	-18%	Not specified	Not specified

Source: Analysis of Landsat satellite imagery time series.

Table 3: Annual Rates of Change in Land Use and Land Cover in the State of Piauí

Period	Water (%)	Dense Vegetation (%)	Agricultural Mosaic (%)	Sparse Vegetation (%)	Non-vegetated Area (%)
1985–2000	+0.01	+0.05	+0.04	-0.01	-0.09
2000–2015	+0.01	+0.03	+0.02	-0.01	-0.05
2015–2020	+0.01	+0.02	+0.01	-0.01	-0.02

Source: Analysis of land use and land cover changes in the state of Piauí.

Methodological Framework for LULC Change Analysis

The primary methodology employed in the cited studies for analyzing LULC changes in **Teresina** involves the use of remote sensing data, specifically time series of Landsat satellite images. The general workflow is outlined below.
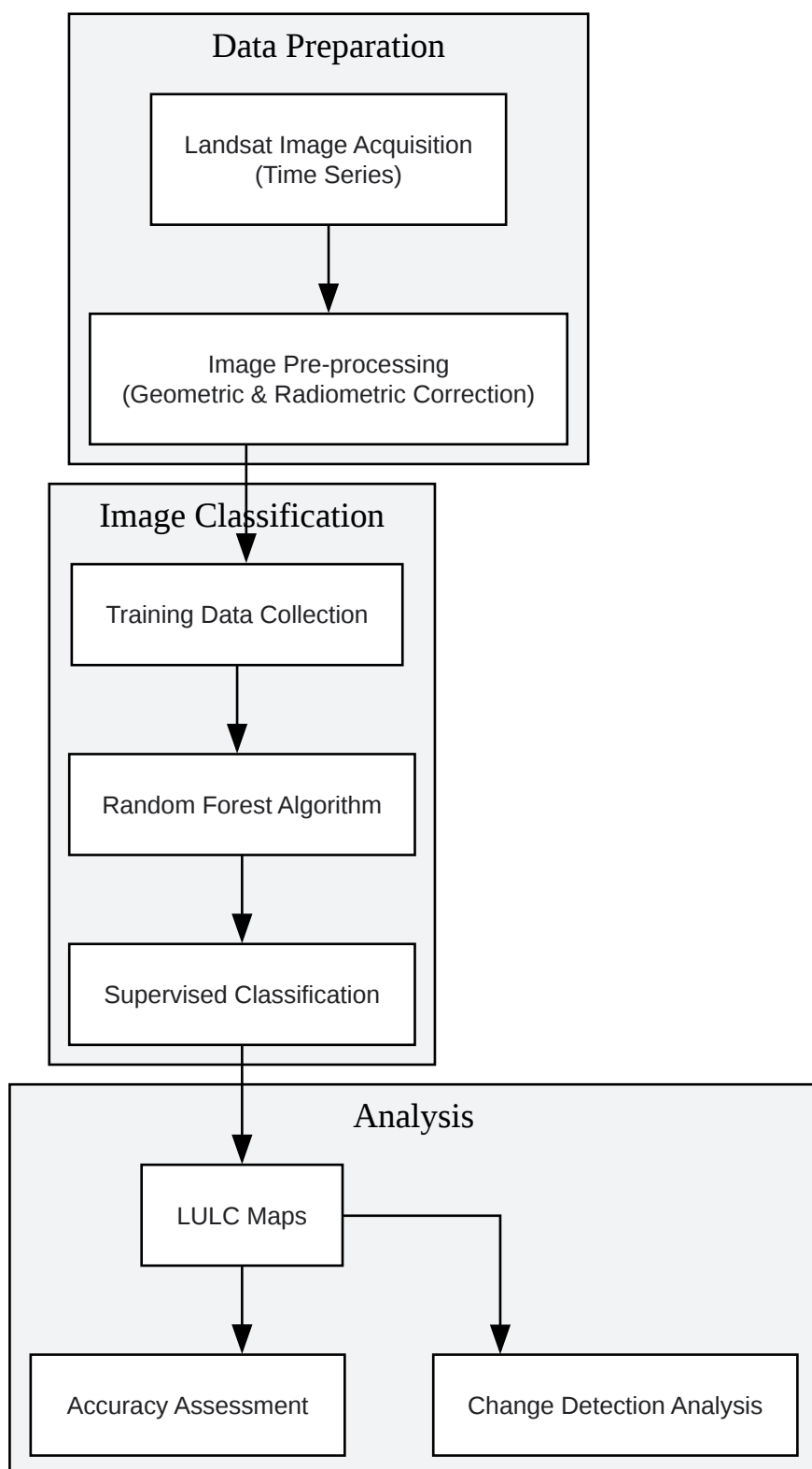
Experimental Protocol: Satellite Image Analysis for LULC Classification
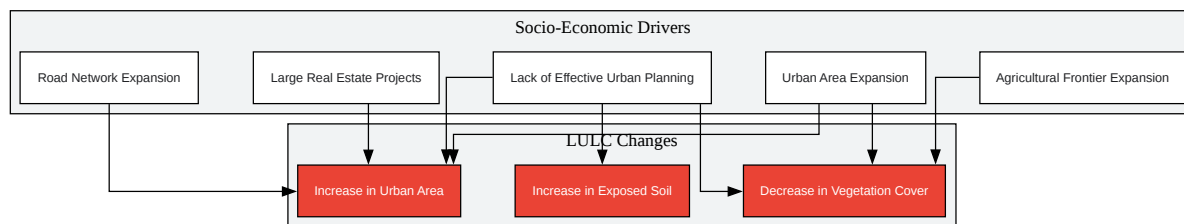
- Data Acquisition: A time series of Landsat satellite images covering the study area (**Teresina** and its surroundings) is acquired for the specified years (e.g., 1989, 2019).

- Image Pre-processing: The acquired satellite images undergo pre-processing to ensure geometric and radiometric correction, as well as atmospheric correction to minimize the effects of atmospheric haze.

- Image Classification: A supervised classification algorithm, most commonly the Random Forest algorithm, is applied to the pre-processed images.

  - Training Data Collection: Representative training samples for different LULC classes (e.g., urban area, vegetation, water, exposed soil) are collected based on ground truth data or high-resolution imagery.

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- Classifier Training: The Random Forest classifier is trained using the collected training samples.

- Image Classification: The trained classifier is then used to assign each pixel in the satellite image to a specific LULC class.

- Accuracy Assessment: The accuracy of the classification results is evaluated using standard metrics such as the overall accuracy and the Kappa coefficient, by comparing the classified map with independent reference data.

- Change Detection: The classified LULC maps from different years are compared to identify and quantify the changes that have occurred over the study period.

Visualizing Methodological and Causal Relationships

The following diagrams illustrate the workflow for LULC change analysis and the key drivers behind the observed transformations in **Teresina**.

Data Preparation

Landsat Image Acquisition
(Time Series)

Image Pre-processing
(Geometric & Radiometric Correction)

Image Classification

Training Data Collection

Random Forest Algorithm

Supervised Classification

Analysis

LULC Maps

Accuracy Assessment

Change Detection Analysis

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